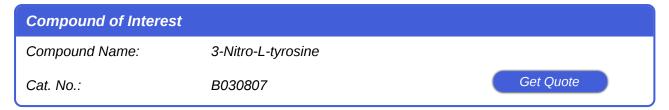


# Application Note: Quantification of Free 3-Nitro-L-tyrosine in Human Urine

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

### Introduction

**3-Nitro-L-tyrosine** (3-NT) is a stable biomarker for detecting and quantifying nitrative stress, a condition associated with numerous pathological states. It is formed through the nitration of tyrosine residues by reactive nitrogen species (RNS) like peroxynitrite and nitrogen dioxide.[1] [2][3] The presence of 3-NT in biological fluids such as urine serves as an indicator of cellular damage, inflammation, and nitric oxide (NO) production.[2][3] Accurate measurement of urinary 3-NT is a non-invasive approach to assess systemic nitrative stress. This application note provides detailed protocols for the quantification of free 3-NT in human urine samples using mass spectrometry-based methods and enzyme-linked immunosorbent assay (ELISA).

## **Quantitative Data Summary**

The basal levels of free **3-Nitro-L-tyrosine** in urine from healthy individuals can vary depending on the analytical method used. The following table summarizes reported concentrations.



Analytical Method	Mean Concentration (nmol/mmol creatinine)	Concentration Range (nmol/mmol creatinine)	Reference
LC-MS/MS	1.4 ± 0.4	Not Reported	[4]
GC-tandem MS	0.46 ± 0.49	0.05 - 1.30	[5]

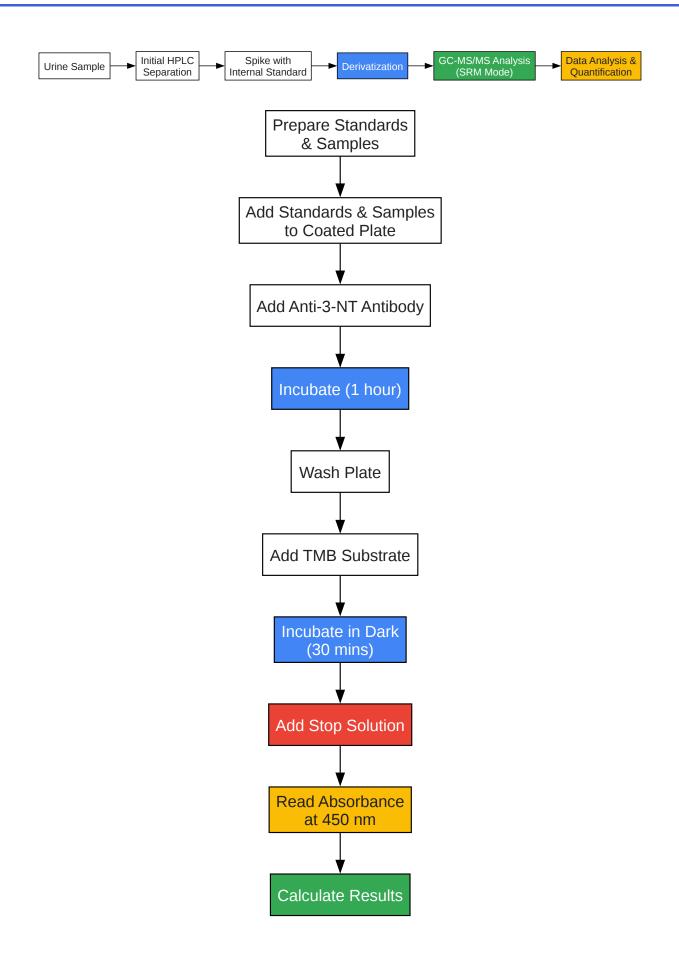
Note: Concentrations can also be expressed in nM. For example, one study reported a range of 1.6-33.2 nM in healthy volunteers.[5][6]

## **Signaling Pathway and Biomarker Formation**











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